

# Application of Copper-63 in Environmental Tracing: Detailed Application Notes and Protocols

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## Compound of Interest

Compound Name: Copper-63

Cat. No.: B576791

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### Introduction:

The stable isotope of copper, **Copper-63** ( $^{63}\text{Cu}$ ), and its heavier counterpart, Copper-65 ( $^{65}\text{Cu}$ ), are powerful tools in environmental tracing. Their application allows for the precise tracking of copper sources, transport, and biogeochemical cycling in various environmental matrices. The principle behind this technique lies in the subtle variations in the isotopic ratio ( $^{65}\text{Cu}/^{63}\text{Cu}$ ), which are influenced by a range of physical, chemical, and biological processes.<sup>[1][2]</sup> These variations, expressed as  $\delta^{65}\text{Cu}$ , provide a unique fingerprint to trace the fate of copper contamination from industrial and agricultural activities, as well as to understand natural copper cycles. This document provides detailed application notes and experimental protocols for the use of  $^{63}\text{Cu}$  in environmental tracing studies.

## Data Presentation

### Table 1: Natural Abundance and Isotopic Reference Materials for Copper

| Parameter                             | Value        | Reference |
|---------------------------------------|--------------|-----------|
| Natural Abundance of $^{63}\text{Cu}$ | 69.17%       | [1]       |
| Natural Abundance of $^{65}\text{Cu}$ | 30.83%       | [1]       |
| Primary Isotopic Standard             | NIST SRM 976 | [3]       |

## Table 2: Typical $\delta^{65}\text{Cu}$ Values in Various Environmental Materials

This table summarizes the typical range of  $\delta^{65}\text{Cu}$  values observed in different natural and anthropogenic materials. These values can be used as a reference for source apportionment studies.

| Material                            | Typical $\delta^{65}\text{Cu}$ Range (‰) | Key Processes and Notes   | References |
|-------------------------------------|--|---|------------|
| Natural Sources                     |  |   |            |
| Basalts and Granites                | -0.4 to +0.4                             | Generally cluster around 0‰, representing the bulk earth value.                       | [3]        |
| Uncontaminated Soils                | -0.6 to +0.3                             | Reflects the isotopic composition of the parent bedrock and pedogenic processes.      | [4]        |
| River Water (dissolved load)        | +0.02 to +1.45                           | Influenced by weathering of bedrock and soils.  | [5]        |
| Seawater (dissolved)                | ~ +0.66                                  | Heavier than most riverine inputs, likely due to biological cycling and scavenging.   | [5]        |
| Anthropogenic Sources               |  |   |            |
| Copper Ores (Sulfides)              | -1.0 to +1.0                             | Hypogene sulfide minerals typically have $\delta^{65}\text{Cu}$ values close to zero. | [3]        |
| Mining Waste (tailings, waste rock) | -2.0 to +2.0                             | Weathering of sulfide ores can lead to significant isotopic fractionation.            | [6]        |
| Industrial Effluents                | Variable                                 | Can have a wide range of $\delta^{65}\text{Cu}$ values                                |            |

|  |                |  |                   |
|--|----------------|--|-------------------|
|  |                | depending on the industrial process.   |                   |
| Agricultural Fungicides (copper-based) | -0.34 to +0.85 | Can be a significant source of isotopically distinct copper in agricultural soils.                                 | [7]               |
| Smelting and Metallurgical Processes   | Variable       | Isotopic fractionation can occur during smelting, but the final metal product may be close to the ore's signature. | [1][8][9][10][11] |

## Experimental Protocols

### Protocol 1: Determination of $^{63}\text{Cu}/^{65}\text{Cu}$ Isotope Ratios in Soil and Sediment Samples

This protocol outlines the steps for the preparation and analysis of solid environmental samples for copper isotope analysis using Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS).

#### 1. Sample Preparation and Digestion:

- Objective: To completely dissolve the solid sample and bring the copper into an aqueous solution.
- Materials:
  - Dried and homogenized soil/sediment sample (approximately 0.1 g)
  - Concentrated Nitric Acid ( $\text{HNO}_3$ ), trace metal grade
  - Concentrated Hydrofluoric Acid ( $\text{HF}$ ), trace metal grade
  - Concentrated Perchloric Acid ( $\text{HClO}_4$ ), trace metal grade

- Savillex® PFA vials
- Hot plate
- Procedure:
  - Weigh approximately 0.1 g of the dried and homogenized sample into a clean Savillex® PFA vial.
  - Add 2 mL of concentrated  $\text{HNO}_3$  and 2 mL of concentrated HF to the vial.
  - Cap the vial tightly and place it on a hot plate at  $120^\circ\text{C}$  for 48 hours.
  - After cooling, carefully open the vial and add 1 mL of concentrated  $\text{HClO}_4$ .
  - Heat the open vial on the hot plate at  $180^\circ\text{C}$  to evaporate the solution to near dryness.
  - Add 2 mL of concentrated  $\text{HNO}_3$  and evaporate to dryness again to ensure complete removal of HF.
  - Dissolve the residue in 5 mL of 7M HCl. This solution is now ready for column chromatography.

## 2. Copper Separation using Anion Exchange Chromatography:

- Objective: To isolate copper from the sample matrix to avoid isobaric interferences during MC-ICP-MS analysis.
- Materials:
  - Anion exchange resin (e.g., Bio-Rad AG MP-1M)
  - Polypropylene chromatography columns
  - 7M Hydrochloric Acid (HCl)
  - 0.5M Hydrochloric Acid (HCl)
- Procedure:

- Prepare a chromatography column with a 1 mL bed volume of the anion exchange resin.
- Pre-condition the resin by passing 10 mL of 7M HCl through the column.
- Load the dissolved sample solution (in 7M HCl) onto the column.
- Elute the matrix elements with 10 mL of 7M HCl.
- Elute the copper fraction with 10 mL of 0.5M HCl.
- Collect the copper-containing eluent in a clean Savillex® PFA vial.
- Evaporate the eluent to dryness on a hot plate at a low temperature.
- Re-dissolve the purified copper residue in 2% HNO<sub>3</sub> for analysis.

### 3. Isotopic Analysis by MC-ICP-MS:

- Objective: To precisely measure the <sup>63</sup>Cu and <sup>65</sup>Cu ion beams and determine the isotopic ratio.
- Instrumentation: A high-resolution Multi-Collector Inductively Coupled Plasma Mass Spectrometer (MC-ICP-MS).
- Procedure:
  - Introduce the purified copper sample solution into the MC-ICP-MS.
  - Measure the ion beams of <sup>63</sup>Cu and <sup>65</sup>Cu simultaneously using a static multi-collector setup.
  - Correct for instrumental mass bias using a standard-sample bracketing (SSB) technique with a well-characterized copper isotopic standard (e.g., NIST SRM 976).
  - The copper isotopic composition is expressed in delta notation (δ<sup>65</sup>Cu) in per mil (‰) relative to the standard:  $\delta^{65}\text{Cu} (\text{‰}) = [((^{65}\text{Cu}/^{63}\text{Cu})_{\text{sample}} / (^{65}\text{Cu}/^{63}\text{Cu})_{\text{standard}}) - 1] \times 1000$

## Protocol 2: Stable Isotope Dilution (SID) for Quantifying Labile Copper in Water Samples

This protocol describes the use of an enriched  $^{63}\text{Cu}$  or  $^{65}\text{Cu}$  spike to determine the concentration of the labile (isotopically exchangeable) copper fraction in aqueous samples.

### 1. Spike Preparation and Calibration:

- Objective: To prepare and accurately calibrate a spike solution with a known amount of an enriched copper isotope.
- Materials:
  - Enriched  $^{63}\text{Cu}$  or  $^{65}\text{Cu}$  isotopic standard
  - High-purity water (e.g., Milli-Q)
  - Nitric Acid ( $\text{HNO}_3$ ), trace metal grade
- Procedure:
  - Prepare a stock solution of the enriched copper isotope.
  - Perform a reverse isotope dilution analysis by mixing known amounts of the spike solution with a natural abundance copper standard of known concentration to accurately determine the concentration of the spike solution.

### 2. Sample Spiking and Equilibration:

- Objective: To add a known amount of the spike to the water sample and allow it to equilibrate with the labile copper pool.
- Procedure:
  - Collect the water sample and filter it through a  $0.22\ \mu\text{m}$  filter.
  - Add a known amount of the calibrated spike solution to a known volume of the filtered water sample. The amount of spike added should be chosen to achieve an optimal mixed

isotopic ratio (ideally close to 1).

- Allow the spiked sample to equilibrate for a predetermined time (e.g., 24 hours) to ensure complete isotopic exchange with the labile copper fraction.

### 3. Copper Separation and Isotopic Analysis:

- Objective: To separate copper from the spiked sample and measure the mixed isotopic ratio.
- Procedure:
  - Follow the copper separation procedure outlined in Protocol 1 (Section 2) to isolate copper from the equilibrated sample.
  - Analyze the purified copper fraction by MC-ICP-MS as described in Protocol 1 (Section 3) to determine the mixed  $^{65}\text{Cu}/^{63}\text{Cu}$  ratio.

### 4. Calculation of Labile Copper Concentration:

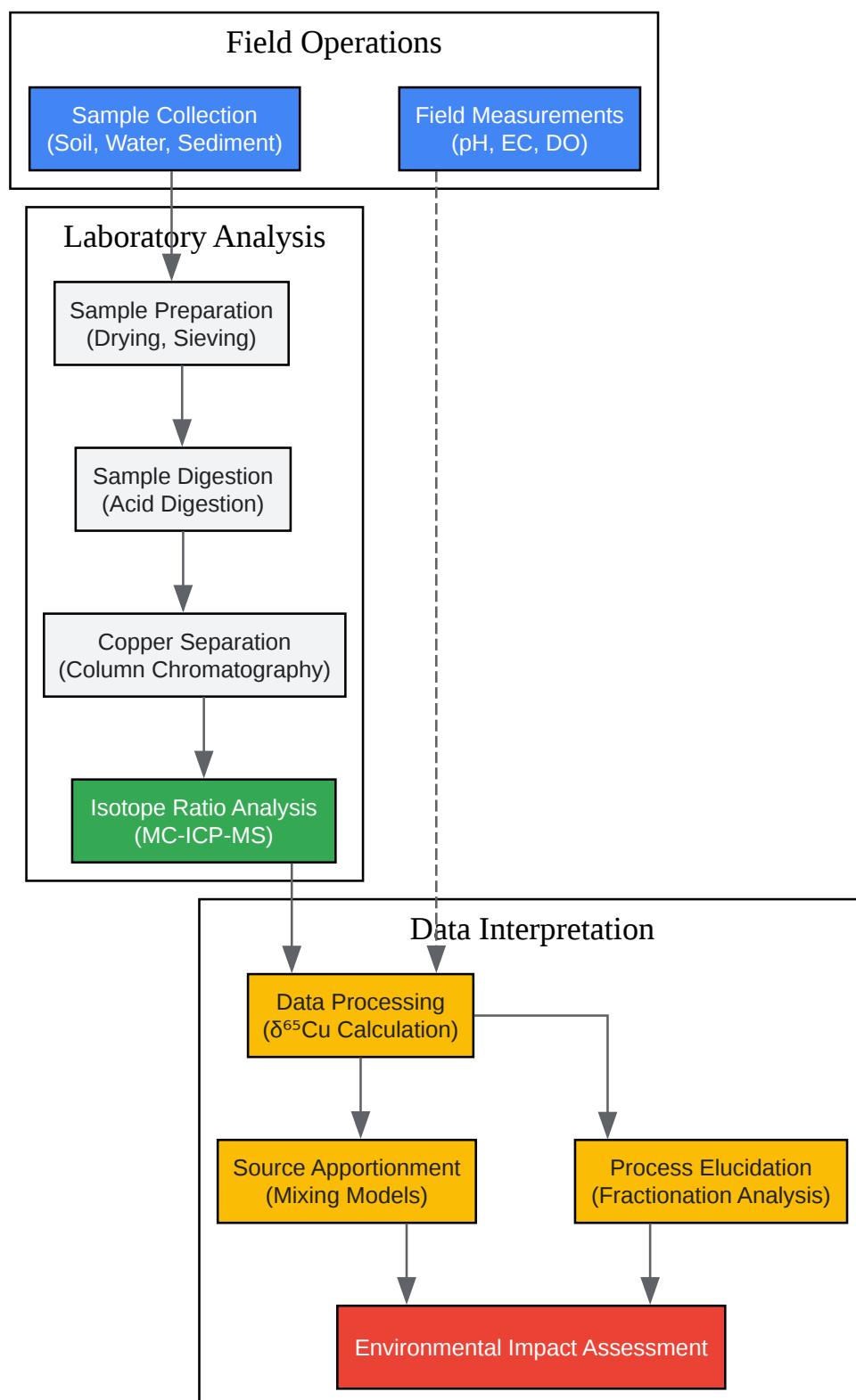
- Objective: To calculate the concentration of labile copper in the original water sample using the isotope dilution equation.
- Equation:  $C_x = C_s * (W_s / W_x) * [(R_s - R_m) / (R_m - R_x)] * (A_x / A_s)$  Where:
  - $C_x$  = Concentration of labile copper in the sample
  - $C_s$  = Concentration of the spike solution
  - $W_s$  = Weight of the spike solution added
  - $W_x$  = Weight of the sample
  - $R_s$  = Isotopic ratio of the spike
  - $R_m$  = Isotopic ratio of the mixture
  - $R_x$  = Isotopic ratio of the unspiked sample (natural abundance)
  - $A_x$  = Atomic weight of copper in the sample



- $A_s$  = Atomic weight of copper in the spike

## Mandatory Visualization

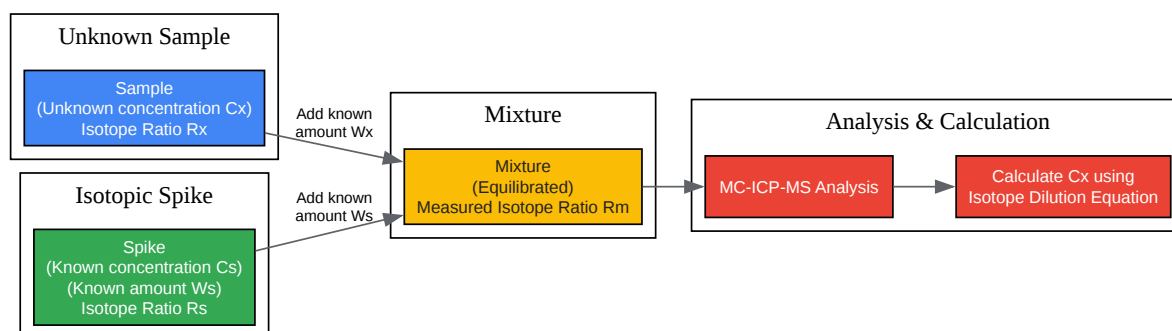
### Diagram 1: General Workflow for Environmental Tracing using Copper-63



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Caption: Workflow for environmental tracing studies using **Copper-63**.

## Diagram 2: Principle of Stable Isotope Dilution (SID)



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Caption: Principle of Stable Isotope Dilution for concentration analysis.

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- To cite this document: BenchChem. [Application of Copper-63 in Environmental Tracing: Detailed Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b576791#application-of-copper-63-in-environmental-tracing]

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